

Statistical analysis of yield data from Chloropicrin-treated versus untreated plots

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Chloropicrin Treatment Demonstrates Significant Yield Increases in Various Crops

A comprehensive analysis of multiple studies reveals that pre-plant soil fumigation with **chloropicrin** consistently leads to increased crop yields compared to untreated plots. These gains are attributed to the compound's effectiveness in controlling a broad spectrum of soilborne pathogens and its influence on the soil microbial environment.

Chloropicrin is a widely utilized soil fumigant that has been in commercial use for over a century.[1] Its application is a critical practice in the cultivation of high-value crops such as strawberries, tomatoes, peppers, and potatoes, where soil pests can cause significant economic losses.[1][2] The primary mode of action of **chloropicrin** involves the reduction of harmful soil organisms, including pathogenic fungi, nematodes, insects, and weeds.[1] This creates a healthier soil environment, leading to more robust plant growth and higher marketable yields.[3][4]

Quantitative Yield Data Comparison

The following table summarizes yield data from various studies comparing **chloropicrin**-treated plots with untreated control plots across different crops.



Crop	Treatment	Application Rate	Yield Increase (%)	Key Findings	Reference
Pineapple	Chloropicrin	83-204 lbs/acre	57%	"Remarkably increased vigor" and a decrease in root infection from 90% to 30%.	[1]
Tomato	Chloropicrin	Not Specified	Not Specified	Increased potassium absorption by the plants.	[5][6]
Tomato	Fumigants with >60% Chloropicrin	Not Specified	Significant Increase	Outperformed control and other fumigant combinations in increasing crop yield.	[2]
Strawberry	Chloropicrin alone	Not Specified	85-100% of Methyl Bromide yields	An effective alternative to methyl bromide for controlling pathogens.	[7]
Green Chile	Pic-Clor 60 (60% Chloropicrin)	120 lb/ac	~25.8% (marketable yield)	Significantly lower yield in untreated plots.	[8]
Green Chile	Tri-Clor EC (94% Chloropicrin)	125 lb/ac	~19% (marketable yield)	Substantial reduction in Verticillium	[8]



				wilt incidence from 29.7% to 4.5%.	
Potato	Chloropicrin	Not Specified	7.06%	Reduced the impact of Rhizoctonia canker, limiting yield losses to less than 5.6%.	[9]
Potato	Chloropicrin + Biostimulant	Not Specified	8.41%	The combination further enhanced yield improvement.	[9]

Experimental Protocols

The application of **chloropicrin** as a pre-plant soil fumigant follows a generally standardized procedure to ensure efficacy and safety.

- 1. Field Preparation: The field is cultivated to a fine tilth to allow for uniform fumigant distribution. Soil moisture is typically adjusted to around 60% of field capacity to facilitate the movement of the fumigant gas through the soil pores.[8]
- 2. Application: **Chloropicrin** is injected into the soil as a liquid, typically using shanks or through drip irrigation systems.[10] Application rates vary depending on the crop, soil type, and target pests, but can range from 60 to over 120 lbs per acre.[8]
- 3. Tarping: Immediately following application, the treated area is covered with a polyethylene film (tarp) to retain the fumigant in the soil for a sufficient period to be effective. The type of tarp used can influence the efficacy and the required application rate.
- 4. Plant-back Interval: There is a mandatory waiting period, known as the plant-back interval, between fumigation and planting. This allows the **chloropicrin** to dissipate from the soil,



ensuring that it does not harm the newly planted crop. This interval is typically 10 to 14 days under optimal conditions.[3]

5. Data Collection: To assess the effectiveness of the treatment, various data points are collected from both the treated and untreated control plots. These include crop yield (total and marketable), disease incidence, weed pressure, and in some cases, soil microbial analysis.

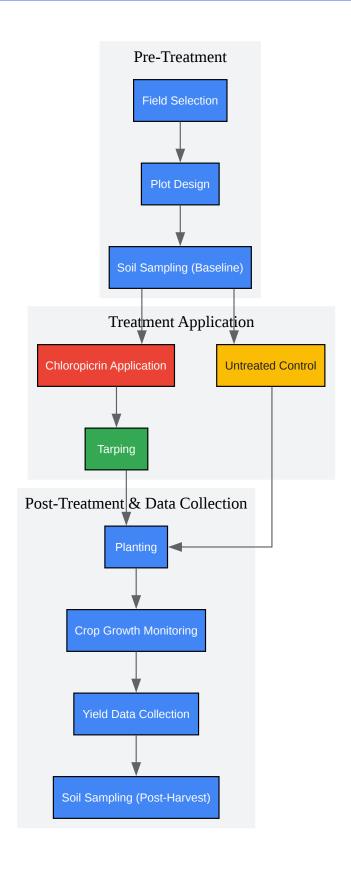
Impact on Soil Microbiome and Plant Health

Beyond pathogen control, **chloropicrin** has been shown to have a nuanced effect on the soil microbiome.[11] While it reduces the populations of detrimental organisms, it can also stimulate the growth of beneficial microbes.[1][3][10]

- Suppression of Pathogens: Chloropicrin is effective against a wide range of soilborne fungal pathogens such as Verticillium, Fusarium, and Phytophthora, as well as plant-parasitic nematodes.[4][12]
- Promotion of Beneficial Microbes: Following fumigation, there is often a proliferation of beneficial microorganisms, including Trichoderma spp. and root-colonizing pseudomonads.
 [1] Trichoderma populations have been observed to be 4-6 times higher in chloropicrintreated soil compared to non-fumigated soil.
 [1] These beneficial fungi can act as biocontrol agents against plant pathogens.
- Nutrient Availability: The initial breakdown of microbial cells following fumigation releases
 essential plant nutrients, such as nitrogen, into the soil.[1] This "flush" of nutrients can be
 readily absorbed by the crop, contributing to increased growth and yield.

This shift in the soil microbial community from a pathogenic to a more suppressive and beneficial state is a key factor in the observed "increased yield effect" of **chloropicrin** fumigation.[5]

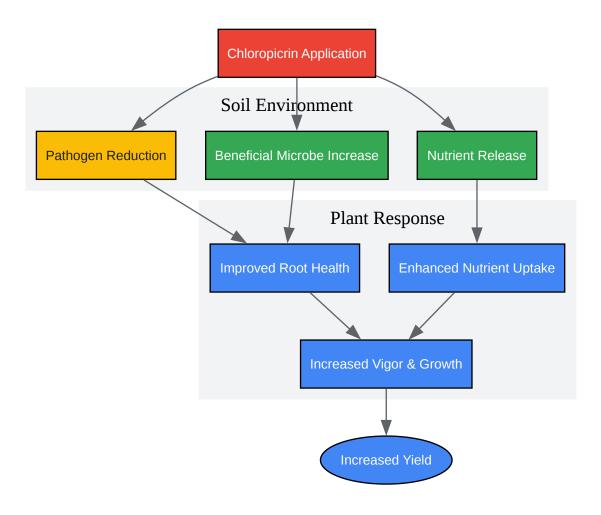




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Caption: Experimental workflow for comparing chloropicrin-treated and untreated plots.





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Caption: Impact of **chloropicrin** on the soil ecosystem and subsequent plant growth.

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